

Foreword: Navigating the Data Gap in Preclinical Research

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Compound of Interest

Compound Name: 5-Isopropoxypicolinic acid

CAS No.: 832714-60-0

Cat. No.: B1288913

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In the landscape of drug discovery and development, understanding the fundamental physicochemical properties of a novel compound is a critical first step. Among these, solubility stands as a cornerstone, profoundly influencing bioavailability, formulation strategies, and ultimately, therapeutic efficacy. This guide focuses on **5-isopropoxypicolinic acid**, a molecule of interest for which, despite its availability from chemical suppliers^[1], a comprehensive public record of solubility data is not readily available.

This document, therefore, serves a dual purpose. It is, first and foremost, a practical guide for the research scientist tasked with characterizing this compound. Recognizing the existing data gap, we will not merely present a review of non-existent literature. Instead, we will equip the reader with the foundational knowledge and detailed experimental methodologies required to independently determine the solubility of **5-isopropoxypicolinic acid**. We will leverage data from structurally similar compounds to build a predictive framework and then provide robust protocols to validate these hypotheses experimentally. This approach is designed to be a self-validating system, ensuring the generation of reliable and reproducible data in your laboratory.

As a Senior Application Scientist, my objective is to blend theoretical principles with actionable, field-proven insights. The causality behind each experimental choice will be elucidated,

empowering the researcher not just to follow steps, but to understand the "why" behind the "how." This guide is structured to be a comprehensive resource, from initial theoretical considerations to the final data analysis and presentation.

Physicochemical Profile of 5-Isopropoxypicolinic Acid

A thorough understanding of a molecule's intrinsic properties is essential for predicting its solubility behavior. For **5-isopropoxypicolinic acid**, the following information has been collated from available sources.

Chemical Structure and Basic Information

- IUPAC Name: **5-Isopropoxypicolinic acid**
- CAS Number: 832714-60-0[1]
- Molecular Formula: C₉H₁₁NO₃[1]
- Molecular Weight: 181.19 g/mol [1]
- Canonical SMILES: CC(C)OC1=CC(=NC=C1)C(=O)O

The structure reveals a pyridine ring, a carboxylic acid group, and an isopropoxy ether group. The carboxylic acid moiety imparts acidic properties, while the pyridine nitrogen can act as a hydrogen bond acceptor. The isopropoxy group adds a degree of lipophilicity.

Predicted Physicochemical Properties

While experimental data is scarce, computational models can provide valuable estimates for key parameters that govern solubility.

Property	Predicted Value	Significance in Solubility
pKa	~4-5	The carboxylic acid group is expected to have a pKa in this range, typical for picolinic acid derivatives. This is a critical parameter as the solubility of this weak acid will be highly pH-dependent. At pH values above the pKa, the compound will exist predominantly in its more soluble ionized (carboxylate) form. [2] [3]
logP	~1.5-2.5	This estimated octanol-water partition coefficient suggests a moderate lipophilicity. The isopropoxy group increases lipophilicity compared to its parent compound, picolinic acid. This value will influence its solubility in organic versus aqueous media.
Melting Point	Not available	A higher melting point generally correlates with lower solubility due to stronger intermolecular forces in the crystal lattice that must be overcome by the solvent.

Predictive Solubility Analysis Based on Structural Analogs

In the absence of direct data, examining the solubility of structurally related compounds can provide valuable insights into the expected behavior of **5-isopropoxypicolinic acid**.

Picolinic Acid: The Parent Compound

Picolinic acid (2-pyridinecarboxylic acid) is the parent scaffold of our target molecule. Recent studies have quantified its solubility in several polar solvents.

Table 1: Experimental Solubility of Picolinic Acid at ~293 K (20 °C)[4][5][6]

Solvent	Solubility (g/kg of solvent)	Molar Solubility (mol/L) - Approx.	Solvent Type
Water	862.5	~7.0	Polar Protic
Ethanol	57.1	~0.46	Polar Protic
Acetonitrile	17.0	~0.14	Polar Aprotic

Analysis: The data clearly shows that picolinic acid is highly soluble in water, with significantly lower solubility in ethanol and acetonitrile[4][5][6]. This trend is expected for a small, polar molecule with both hydrogen bond donor (carboxylic acid) and acceptor (pyridine nitrogen, carbonyl oxygen) sites.

Implications for **5-Isopropoxypicolinic Acid**: The addition of the isopropoxy group to the pyridine ring will increase the molecule's size and lipophilicity. Consequently, we can hypothesize the following:

- **Aqueous Solubility:** The aqueous solubility of **5-isopropoxypicolinic acid** is expected to be lower than that of picolinic acid due to the hydrophobic nature of the isopropoxy group.
- **Organic Solvent Solubility:** The solubility in less polar organic solvents may be enhanced compared to picolinic acid.

The Influence of pH

As a weak acid, the aqueous solubility of **5-isopropoxypicolinic acid** will be fundamentally linked to the pH of the solution. The Henderson-Hasselbalch equation governs the equilibrium between the un-ionized (less soluble) and ionized (more soluble) forms.[3][7]

$$\text{pH} = \text{pKa} + \log ([\text{A}^-] / [\text{HA}])$$

Where:

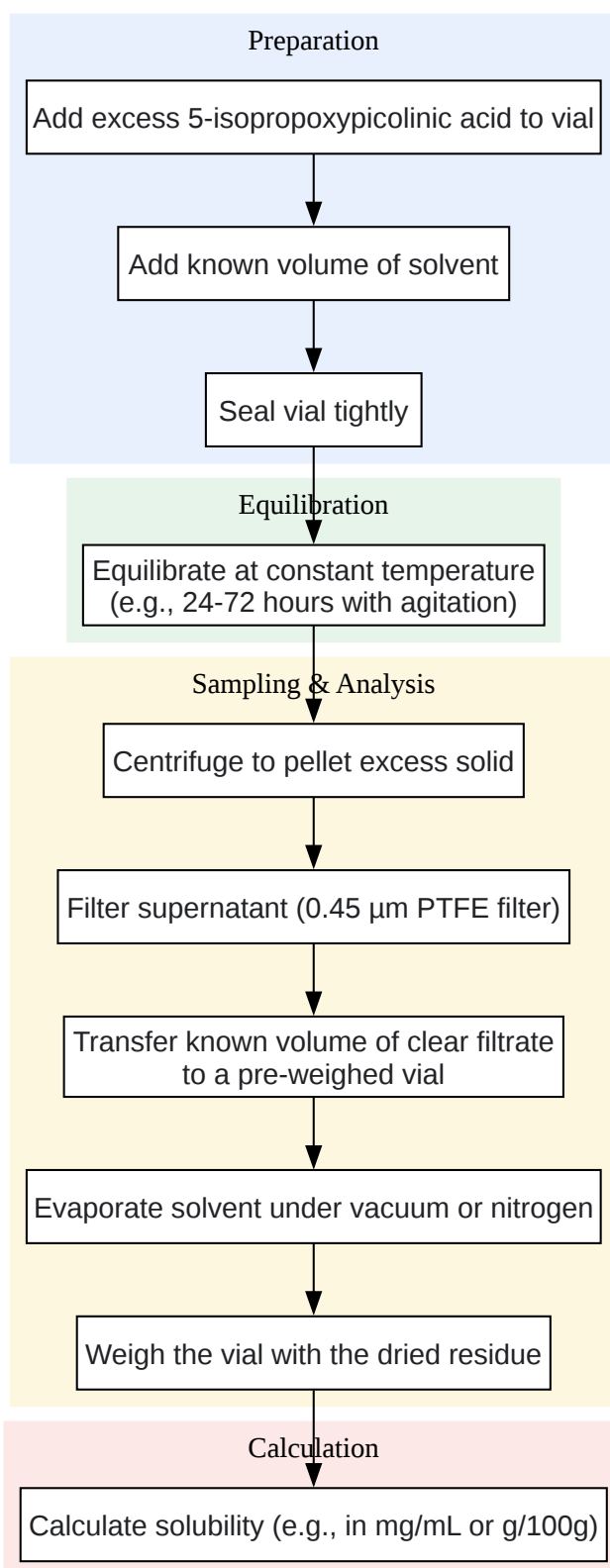
- $[HA]$ is the concentration of the un-ionized acid.
- $[A^-]$ is the concentration of the ionized conjugate base (carboxylate).

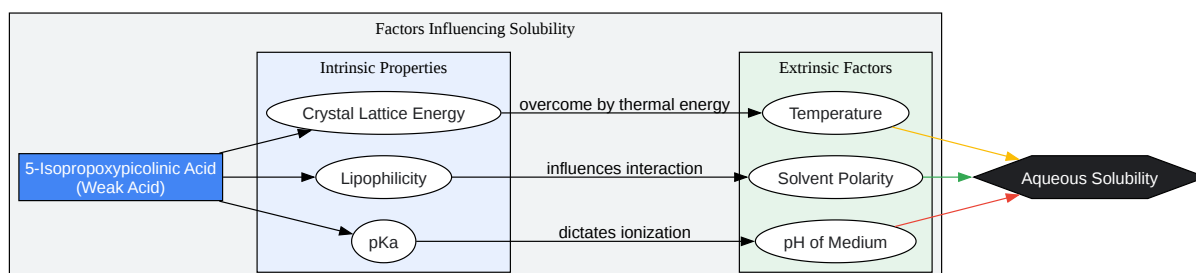
At a pH below the pK_a , the un-ionized form will predominate, leading to lower solubility. As the pH increases above the pK_a , the compound will increasingly ionize to the more polar and thus more water-soluble carboxylate form.^{[2][3]}

Experimental Determination of Solubility

The following section provides detailed, step-by-step protocols for determining the equilibrium solubility of **5-isopropoxypicolinic acid**. The gravimetric method is presented as a robust and widely applicable technique.^[8]

Workflow for Equilibrium Solubility Determination





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Caption: Key Factors Influencing the Solubility of **5-Isopropoxypicolinic Acid**.

Data Presentation and Interpretation

The experimentally determined solubility data should be compiled into clear, structured tables for easy comparison and analysis.

Table 2: Template for Solubility Data of **5-Isopropoxypicolinic Acid** in Various Solvents at 25 °C

Solvent	Solubility (mg/mL)	Molar Solubility (mol/L)
Water	Experimental Value	Calculated Value
Ethanol	Experimental Value	Calculated Value
Methanol	Experimental Value	Calculated Value
Acetonitrile	Experimental Value	Calculated Value
Acetone	Experimental Value	Calculated Value
Other Solvents	Experimental Value	Calculated Value

Table 3: Template for pH-Solubility Profile of **5-Isopropoxypicolinic Acid** in Aqueous Buffers at 25 °C

Buffer pH	Solubility (mg/mL)	Log(Solubility)
2.0	Experimental Value	Calculated Value
4.0	Experimental Value	Calculated Value
6.0	Experimental Value	Calculated Value
7.4	Experimental Value	Calculated Value
8.0	Experimental Value	Calculated Value
10.0	Experimental Value	Calculated Value

The results from these experiments will provide a comprehensive and quantitative understanding of the solubility of **5-isopropoxypicolinic acid**, enabling informed decisions in subsequent stages of drug development, from formulation to preclinical testing.

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- To cite this document: BenchChem. [Foreword: Navigating the Data Gap in Preclinical Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1288913/docs#foreword-navigating-the-data-gap-in-preclinical-research>]

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